

Safeguarding Your Research: A Comprehensive Guide to Handling 2-(Aminooxy)ethanol

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Compound of Interest

Compound Name: 2-(Aminooxy)ethanol

Cat. No.: B112469

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Essential safety protocols and logistical plans are critical for the secure and effective use of **2-(Aminooxy)ethanol** in research and development. This guide provides immediate, procedural, and step-by-step instructions for laboratory professionals, ensuring the safe handling and disposal of this corrosive compound. By adhering to these guidelines, researchers can mitigate risks and maintain a secure laboratory environment.

Understanding the Hazards

2-(Aminooxy)ethanol is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} Inhalation may lead to respiratory irritation, and ingestion can be harmful.^{[1][3][4]} It is crucial to handle this chemical with appropriate personal protective equipment and within a controlled environment to minimize exposure risks.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-(Aminooxy)ethanol**.

Property	Value	Source
Molecular Formula	C ₂ H ₇ NO ₂	[5]
Molecular Weight	77.08 g/mol	[5]
Boiling Point	238.6°C at 760 mmHg	[6]
Flash Point	98.1°C	[6]
Density	1.115 g/cm ³	[6]
pH	11.8	[7]
LD50 Oral (Rat)	3 g/kg	[1][3][4]
LD50 Dermal (Rabbit)	1260 mg/kg	[1][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-(Aminooxy)ethanol**. The following equipment should be utilized to ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause severe eye damage.[1][8]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Silver Shield®/4H®).	Prevents skin contact and chemical burns.[1][4]
Body Protection	Chemical-resistant apron or coveralls and closed-toe shoes.	Protects against accidental spills and splashes.[1][8][9]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.	Minimizes inhalation of harmful vapors.[1][8][9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-(Aminooxy)ethanol** is essential to maintain a safe laboratory environment.

- Preparation and Inspection:
 - Ensure all necessary PPE is in good condition and readily available.
 - Verify that a safety shower and eyewash station are accessible and operational.[\[7\]](#)
 - Work within a properly functioning chemical fume hood.[\[1\]](#)
 - Inspect the container of **2-(Aminooxy)ethanol** for any signs of damage or leaks before handling.
- Handling and Use:
 - Carefully open the container, avoiding splashes or the release of vapors.
 - Use only compatible equipment (e.g., glass, stainless steel) for transferring and handling the chemical.
 - Dispense the required amount of the chemical slowly and carefully.
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Decontaminate any equipment that has come into contact with the chemical.
 - Remove and properly dispose of contaminated PPE.
 - Wash hands thoroughly with soap and water after handling.[\[10\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[11\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
[\[11\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)
- Spill: Evacuate the area. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, contact your institution's environmental health and safety department. Do not wash spills into the sewer system.[\[4\]](#)[\[7\]](#)[\[11\]](#)

Disposal Plan

Proper disposal of **2-(Aminooxy)ethanol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

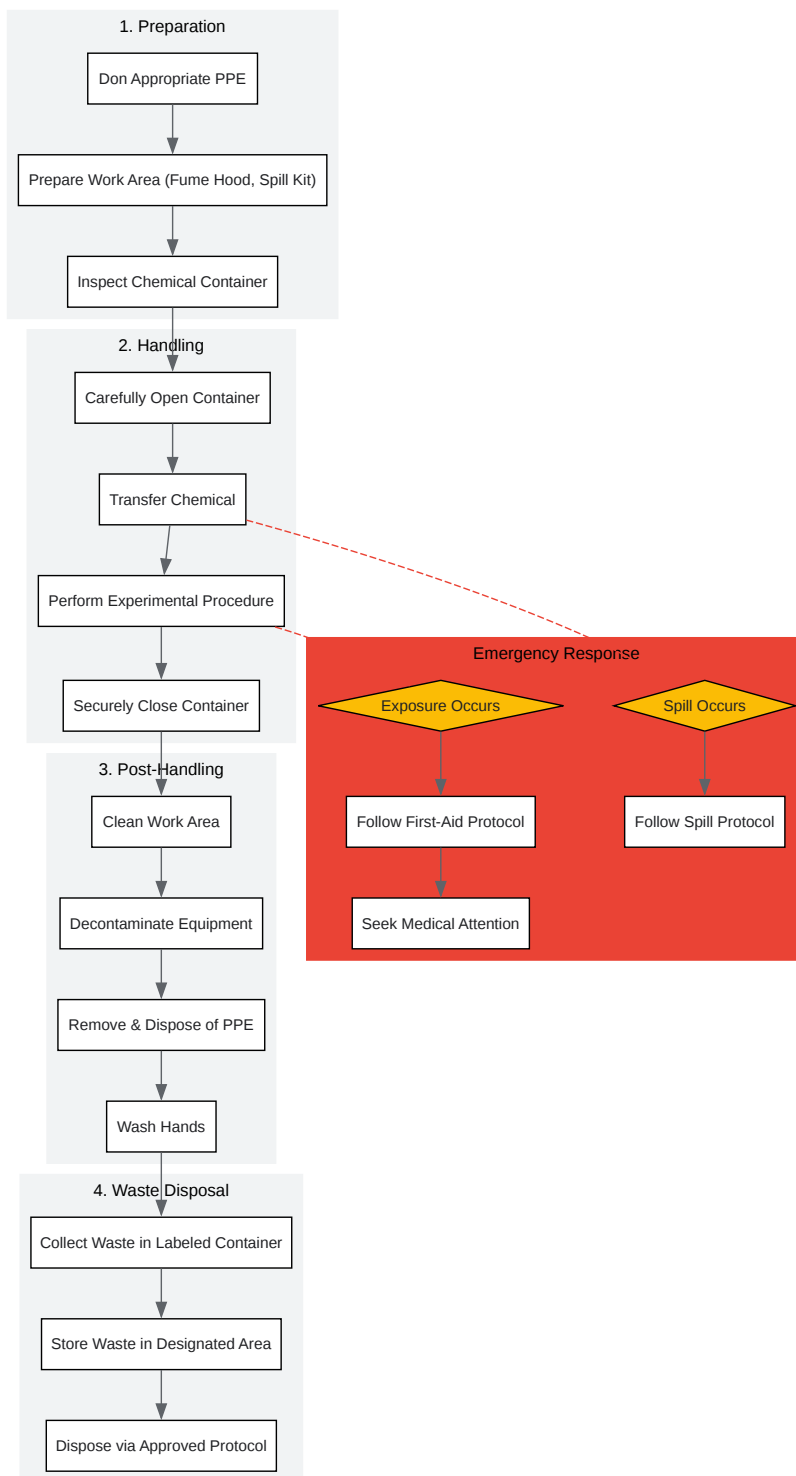
- Waste Collection:
 - Collect all waste containing **2-(Aminooxy)ethanol** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Labeling and Storage:
 - Clearly label the waste container as "Hazardous Waste" and include the chemical name "**2-(Aminooxy)ethanol**".

- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through your institution's approved hazardous waste disposal program.^{[1][4]}
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **2-(Aminoxy)ethanol**.

Safe Handling Workflow for 2-(Aminooxy)ethanol



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Caption: A flowchart outlining the safe handling process for **2-(Aminooxy)ethanol**.

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